

In-depth Technical Guide on the Nucleoside Analog VP-U-6

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Compound of Interest

Compound Name: VP-U-6

Cat. No.: B12382750

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An Examination of a Commercially Available Phosphoramidite for Oligonucleotide Synthesis

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of publicly available information regarding the nucleoside analog designated as **VP-U-6**. Despite a comprehensive search for its discovery, detailed synthesis protocols, and quantitative biological data, such information is not available in the public domain, suggesting it may be proprietary. This guide, therefore, focuses on the available chemical information and its stated applications.

Chemical Identity and Properties

VP-U-6 is a modified uridine nucleoside analog. Its primary role is as a phosphoramidite building block for use in solid-phase oligonucleotide synthesis.^[1] Phosphoramidites are essential reagents in the automated chemical synthesis of DNA and RNA sequences.

Table 1: Chemical and Physical Properties of **VP-U-6**

Property	Value	Source
Chemical Name	1-[(5E)-3-O-[(Bis-diisopropylamino)(2-cyanoethoxy)phosphino]-5,6-dideoxy-6-(diethoxyphosphinyl)-2-O-methyl-β-D-ribo-hex-5-enofuranosyl]uracil	BOC Sciences[1]
CAS Number	2361324-80-1	MedChemExpress[2]
Molecular Formula	C24H40N4O9P2	MedChemExpress[2]
Molecular Weight	590.54 g/mol	MedChemExpress[2]
Appearance	Light yellow to yellow oil	MedChemExpress[2]

Stated Applications

Based on information from chemical suppliers, **VP-U-6** is designed for incorporation into custom-synthesized oligonucleotides to confer specific properties. Its intended applications span therapeutics, diagnostics, and basic research.

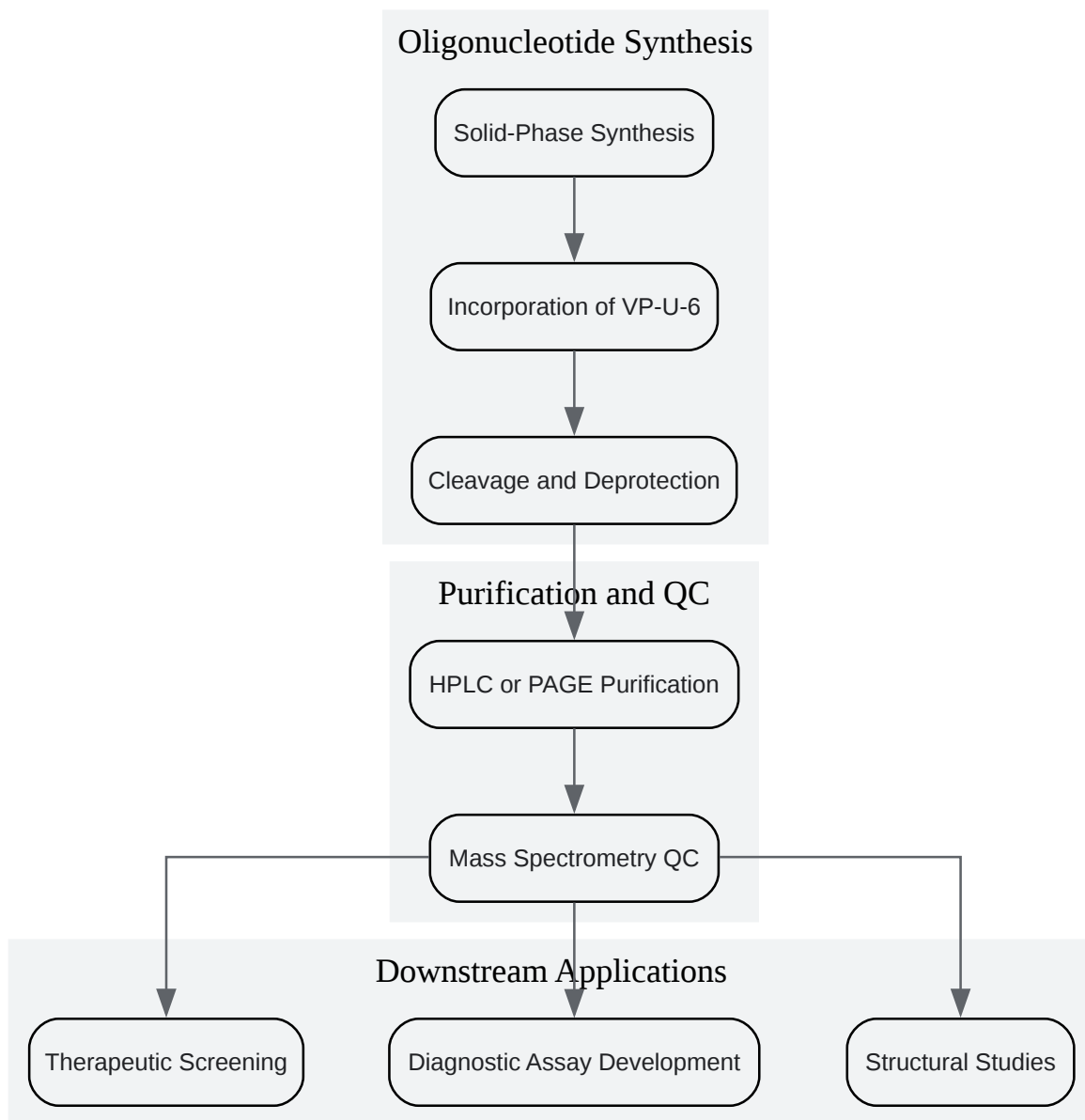
- **Therapeutic Oligonucleotides:** The structural modifications in **VP-U-6** are intended to enhance the properties of therapeutic oligonucleotides such as antisense drugs, small interfering RNAs (siRNAs), and aptamers. These modifications can improve resistance to degradation by cellular enzymes and increase the binding affinity to target nucleic acid sequences.[1]
- **Diagnostic Probes:** The phosphoramidite chemistry of **VP-U-6** allows for its use in constructing probes for diagnostic assays. It can serve as a scaffold for attaching functional groups like fluorophores or other reporter molecules, which are used in techniques like real-time polymerase chain reaction (PCR) and fluorescence in situ hybridization (FISH) for the detection of specific genetic markers or pathogens.[1]
- **Structural Biology:** In the field of structural biology, oligonucleotides containing modified nucleosides like **VP-U-6** can be used to stabilize nucleic acid structures for analysis by X-ray

crystallography or nuclear magnetic resonance (NMR) spectroscopy. This can provide insights into the interactions between nucleic acids and proteins.^[1]

One supplier notes that **VP-U-6** is a potent agent for the treatment of Human Immunodeficiency Virus (HIV) by inhibiting the reverse transcriptase enzyme.^[1] However, no supporting data for this claim could be found in the public domain.

Logical Workflow for Application

The general workflow for utilizing a phosphoramidite like **VP-U-6** in research and development is outlined below. This represents a logical progression from synthesis to application, though specific experimental details for **VP-U-6** are not available.



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Caption: General workflow for the use of **VP-U-6**.

Conclusion

While **VP-U-6** is commercially available as a specialized chemical for oligonucleotide synthesis, there is a significant lack of public information regarding its discovery, detailed synthetic pathways, and quantitative performance data. The information that is available points to its

utility as a building block for creating modified oligonucleotides for a range of advanced applications in therapeutics and diagnostics. Without access to primary research articles or patents, a more in-depth technical guide that includes experimental protocols and data presentation, as originally requested, cannot be compiled. Researchers and drug development professionals interested in utilizing **VP-U-6** would need to rely on the information provided by the manufacturers and conduct their own validation and optimization experiments.

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References

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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